

A Technical Guide to N-(3-aminophenyl)butanamide for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3-aminophenyl)butanamide

Cat. No.: B091370

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(3-aminophenyl)butanamide**, a versatile chemical intermediate with potential applications in various research fields. This document outlines its chemical and physical properties, provides information on procurement, and summarizes its known biological activities, although detailed experimental protocols and associated signaling pathways from primary literature remain elusive.

Chemical and Physical Properties

N-(3-aminophenyl)butanamide, with the CAS number 93469-29-5, is a chemical compound featuring both an amide and an aromatic amine functional group. This structure makes it a valuable intermediate in organic synthesis for creating more complex molecules.^[1]

Below is a table summarizing the key chemical and physical properties of **N-(3-aminophenyl)butanamide**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	[2][3]
Molecular Weight	178.23 g/mol	[2][4]
CAS Number	93469-29-5	[1][2][3]
Boiling Point	398°C at 760 mmHg	[2]
Flash Point	194.5°C	[2]
Density	1.129 g/cm ³	[2]
Appearance	Varies (refer to supplier)	-
Solubility	Varies (refer to supplier)	-
Storage	Room Temperature, in a dry, cool, and well-ventilated place	[5][6]

Procurement for Research Purposes

N-(3-aminophenyl)butanamide is available for research purposes from several chemical suppliers. When purchasing, it is crucial to obtain the Safety Data Sheet (SDS) and Certificate of Analysis (CoA) to ensure the compound's purity and safe handling. The hydrochloride salt of this compound is also available under CAS number 1181458-24-1.[7]

Potential suppliers for research-grade **N-(3-aminophenyl)butanamide** include:

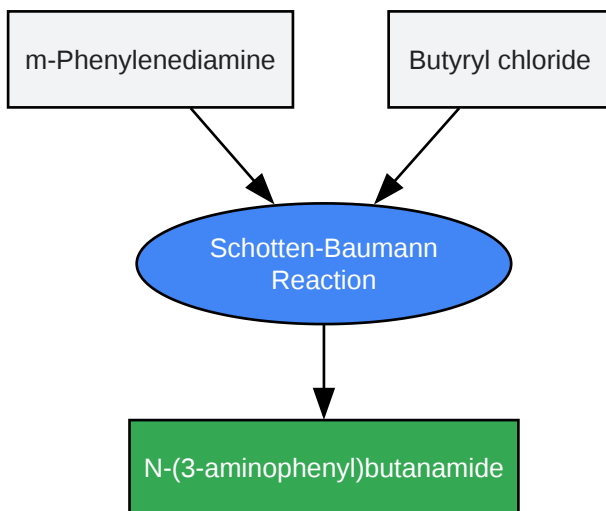
- Sigma-Aldrich: A well-established supplier of research chemicals.
- Santa Cruz Biotechnology (SCBT): Offers the compound for biochemical and proteomics research.[4][8]
- BLD Pharm: Provides **N-(3-aminophenyl)butanamide** and its hydrochloride salt.[7][9]
- NINGBO INNO PHARMCHEM CO.,LTD.: A manufacturer and supplier of pharmaceutical intermediates, including **N-(3-aminophenyl)butanamide**. [2]
- Chemchart: An online platform that lists various suppliers for chemical compounds.[3]

Synthesis

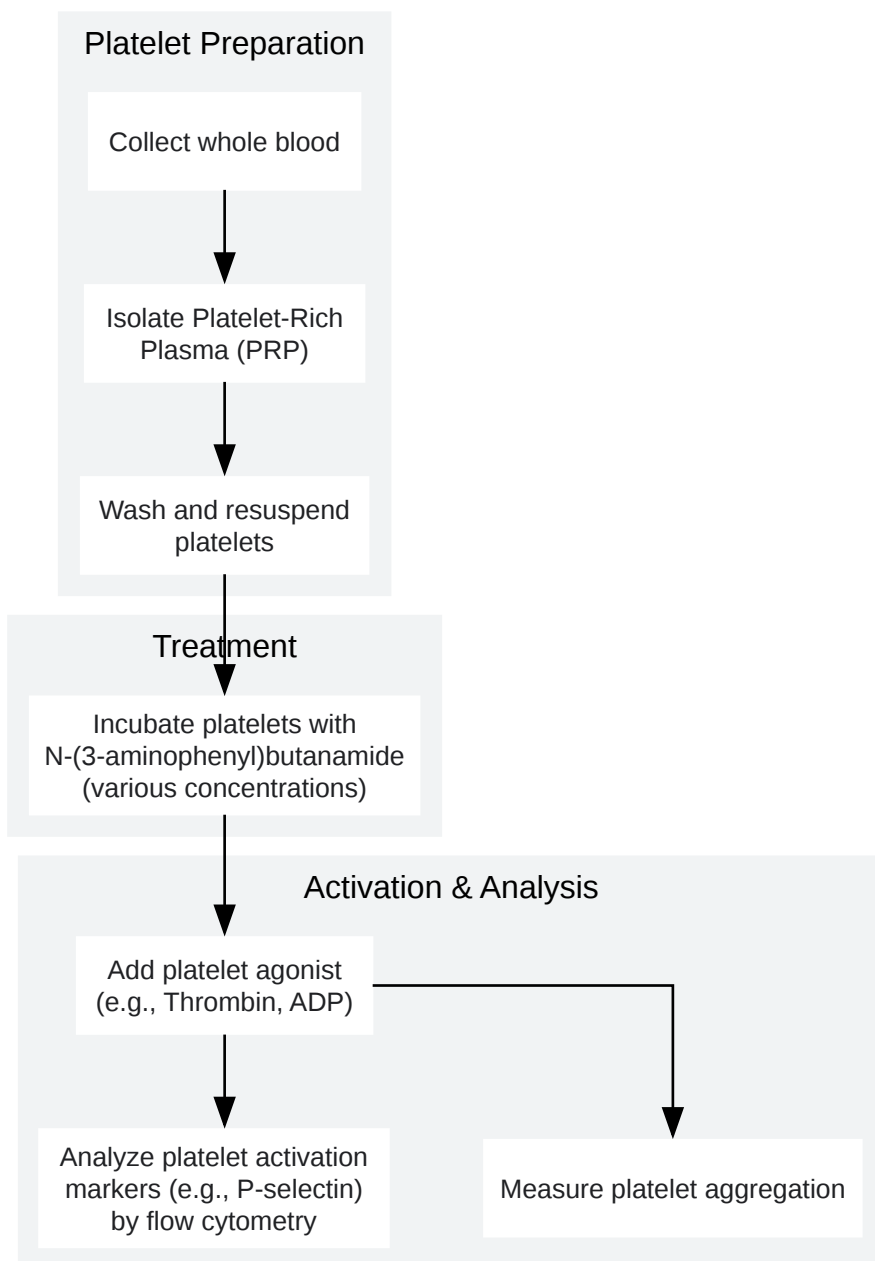
The synthesis of **N-(3-aminophenyl)butanamide** can be achieved through a Schotten-Baumann reaction involving the acylation of m-phenylenediamine with butyryl chloride.^[3] This method provides a straightforward route to obtaining the target compound.

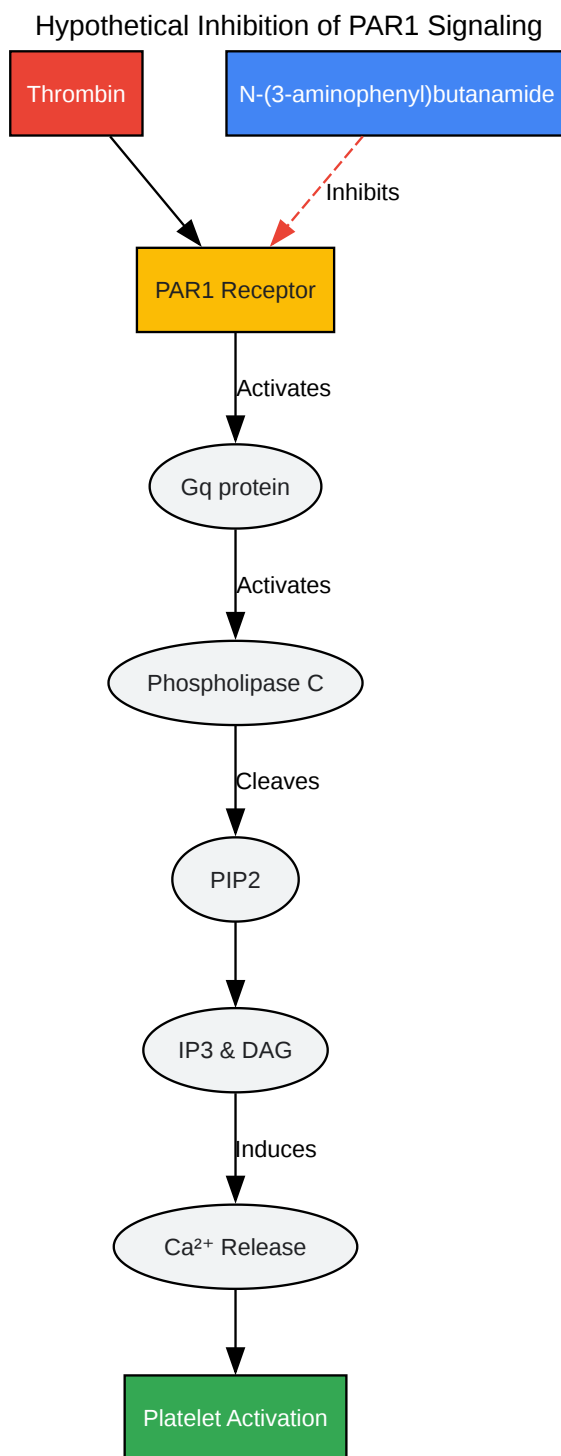
Below is a logical diagram illustrating the synthesis process.

Synthesis of N-(3-aminophenyl)butanamide



Workflow for Platelet Activation Assay





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- To cite this document: BenchChem. [A Technical Guide to N-(3-aminophenyl)butanamide for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091370#where-to-purchase-n-3-aminophenyl-butanamide-for-research-purposes]

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